

GW284543 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest					
Compound Name:	GW284543 hydrochloride				
Cat. No.:	B3028260	Get Quote			

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Abstract

GW284543 hydrochloride is a potent and selective inhibitor of MEK5, a key kinase in the mitogen-activated protein kinase (MAPK) signaling cascade. This document provides an indepth technical overview of the chemical properties, mechanism of action, and experimental applications of **GW284543 hydrochloride**. It is intended for researchers, scientists, and drug development professionals working in oncology, immunology, and related fields.

Chemical Properties

GW284543 hydrochloride is a synthetic, small-molecule compound with the following physicochemical properties:

Property	Value	Reference
Molecular Formula	C23H21CIN2O3	[1]
Molecular Weight	408.87 g/mol	[1]
CAS Number	179246-08-3	[2]
Appearance	Solid powder	[3]
Purity	≥98%	[3]



Solubility

Solvent	Concentration	Remarks	Reference
DMSO	≥24.16 mM (9 mg/mL)	Moisture-absorbing DMSO may reduce solubility. Use fresh DMSO.	[4]
4.09 mg/mL (10 mM)	Sonication is recommended.	[1]	
Water	Insoluble	[4]	-
Ethanol	Insoluble	[4]	-

For in vivo studies, various formulations have been described to achieve a clear solution, including combinations of DMSO with PEG300, Tween-80, and saline, or with corn oil.[5]

Storage and Stability

- Powder: Store at -20°C for up to 3 years.[1]
- In solvent: Store at -80°C for up to 1 year.[5]

Mechanism of Action and Signaling Pathway

GW284543 hydrochloride is a selective inhibitor of MAP Kinase Kinase 5 (MEK5).[1] MEK5 is the direct upstream activator of Extracellular Signal-regulated Kinase 5 (ERK5), also known as Big Mitogen-activated Kinase 1 (BMK1).[6] The MEK5/ERK5 signaling pathway is distinct from the more extensively studied MEK1/2-ERK1/2 cascade and is involved in various cellular processes, including proliferation, survival, and differentiation.[6]

The MEK5-ERK5 Signaling Cascade

The activation of the MEK5-ERK5 pathway is initiated by various upstream stimuli, including growth factors, cytokines, and cellular stress.[6] These signals lead to the activation of MAP Kinase Kinase Kinases (MEKKs), primarily MEKK2 and MEKK3, which in turn phosphorylate and activate MEK5.[6] Activated MEK5 then phosphorylates ERK5 on specific threonine and tyrosine residues (Thr218 and Tyr220), leading to its activation.[6]

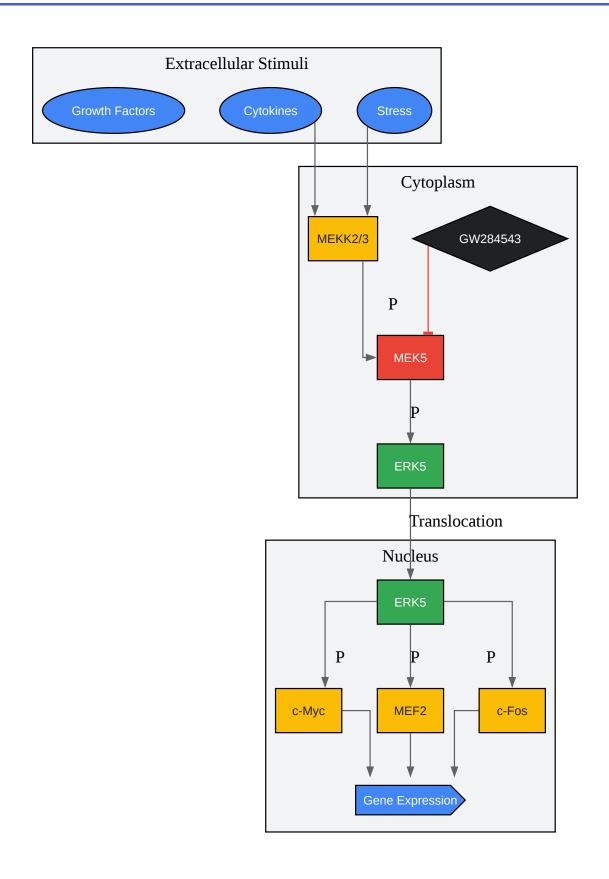






Once activated, ERK5 can translocate to the nucleus and phosphorylate a variety of downstream targets, including transcription factors such as c-Myc, MEF2 (Myocyte Enhancer Factor 2), Sap1, and c-Fos.[6] This phosphorylation modulates the activity of these transcription factors, thereby regulating gene expression and influencing cellular responses.





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MEK5-ERK5 Signaling Pathway



By selectively inhibiting MEK5, **GW284543 hydrochloride** prevents the phosphorylation and activation of ERK5, thereby blocking downstream signaling events. This leads to a reduction in the phosphorylation of ERK5 (pERK5) and a decrease in the levels of endogenous MYC protein.[2][5]

Experimental Protocols Western Blot Analysis of MEK5 Pathway Inhibition

The following is a general protocol for assessing the effect of **GW284543 hydrochloride** on the MEK5 signaling pathway, based on methodologies used in relevant studies.

3.1.1. Cell Culture and Treatment

- Culture cells of interest (e.g., MIA PaCa-2 pancreatic cancer cells) in appropriate media and conditions.
- Treat cells with varying concentrations of GW284543 hydrochloride (e.g., 10 and 20 μM) or vehicle control (e.g., DMSO) for a specified duration (e.g., 6 hours).[5]

3.1.2. Protein Extraction

- Wash cells with ice-cold phosphate-buffered saline (PBS).
- Lyse cells in a suitable lysis buffer (e.g., PRO-PREP Protein Extraction Solution) containing protease and phosphatase inhibitors.
- Determine protein concentration using a standard assay (e.g., Bio-Rad Protein Assay).

3.1.3. SDS-PAGE and Electrotransfer

- Denature protein lysates by boiling in Laemmli sample buffer.
- Separate proteins by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE) using an appropriate percentage polyacrylamide gel.
- Transfer the separated proteins to a polyvinylidene difluoride (PVDF) membrane.

3.1.4. Immunoblotting

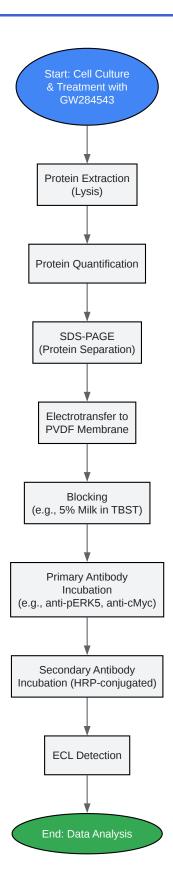


- Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk in Tris-buffered saline with Tween 20 TBST) for 1 hour at room temperature.
- Incubate the membrane with primary antibodies specific for the proteins of interest overnight at 4°C. Recommended primary antibodies include those against:
 - Phospho-ERK5
 - Total ERK5
 - o c-Myc
 - A loading control (e.g., β-actin or GAPDH)
- Wash the membrane three times with TBST.
- Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- · Wash the membrane three times with TBST.

3.1.5. Detection

- Detect the protein bands using an enhanced chemiluminescence (ECL) substrate.
- Visualize the bands using an appropriate imaging system.





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Western Blot Experimental Workflow



Quantitative Data

While a specific IC₅₀ value for **GW284543 hydrochloride** against MEK5 is not consistently reported across publicly available sources, its effective concentration in cell-based assays has been demonstrated.

Assay Type	Cell Line	Concentration	Effect	Reference
In Vitro Kinase Assay	-	-	Selective inhibition of MEK5	[7][8]
Cell-based Assay	MIA PaCa-2	10 and 20 μM	Dose-dependent reduction in pERK5 and endogenous MYC protein	[5]

Applications in Research

GW284543 hydrochloride is a valuable tool for investigating the biological roles of the MEK5-ERK5 signaling pathway in various contexts, including:

- Cancer Biology: Studying the involvement of MEK5/ERK5 in tumor cell proliferation, survival, and drug resistance.
- Immunology: Elucidating the role of MEK5/ERK5 in immune cell development and function.
- Neurobiology: Investigating the contribution of MEK5/ERK5 to neuronal survival and differentiation.
- Cardiovascular Research: Exploring the involvement of MEK5/ERK5 in cardiac hypertrophy and angiogenesis.

Ordering Information

GW284543 hydrochloride is available from various commercial suppliers. Please refer to their respective catalogs for product specifications and pricing.



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